

# Application Notes & Protocols: A Step-by-Step Guide for AMOZ Immunoassay Development

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## Compound of Interest

Compound Name: AMOZ-CHPh-4-O-C-acid

Cat. No.: B12388226

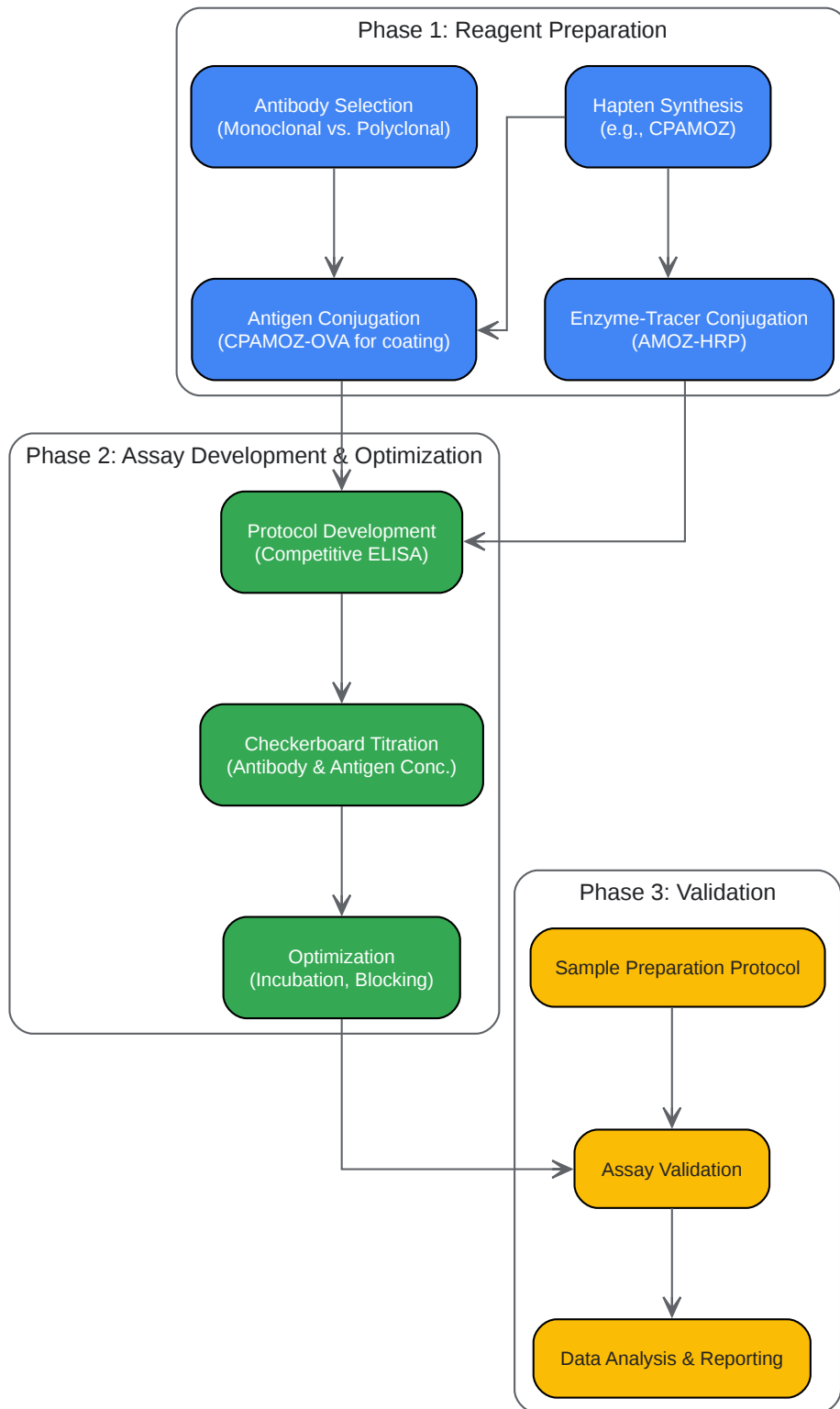
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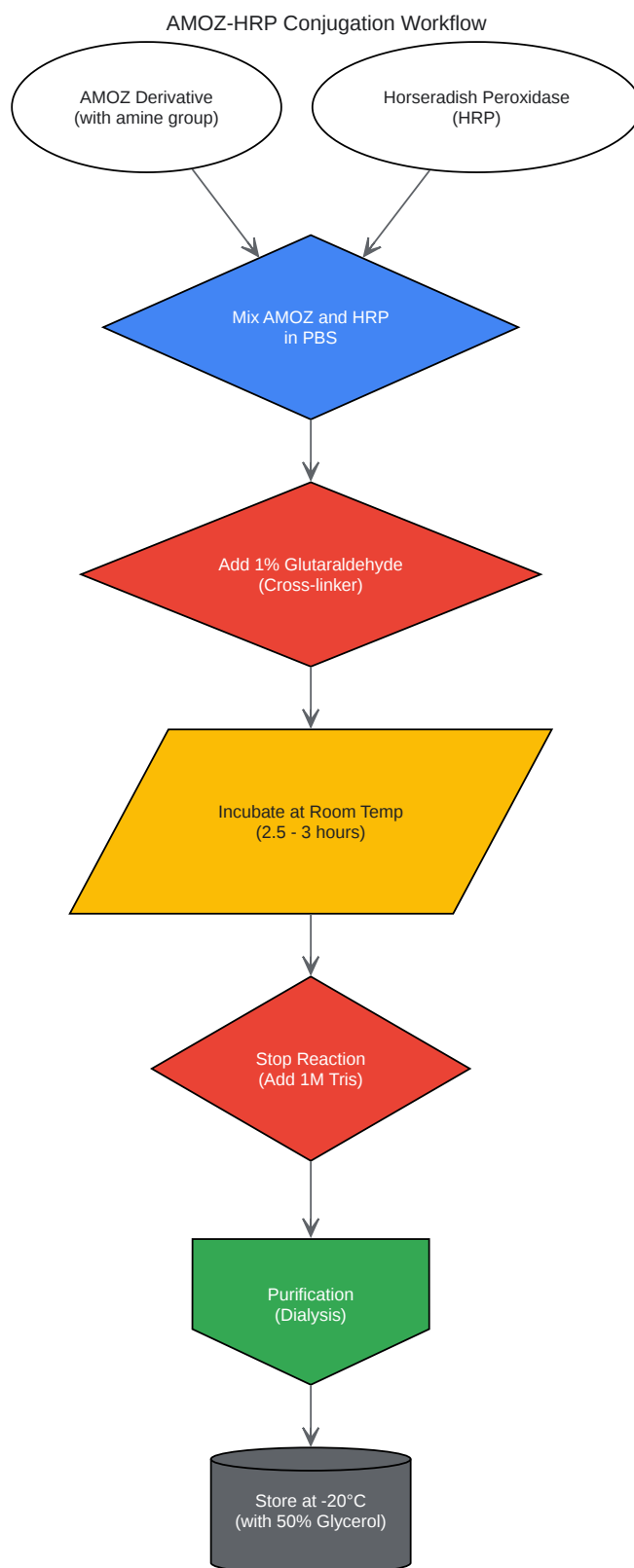
## Introduction

3-Amino-5-methylmorpholino-2-oxazolidinone (AMOZ) is the primary tissue-bound metabolite of the nitrofurantoin antibiotic, furaltadone. Due to concerns about the carcinogenic properties of nitrofurantoin residues, their use in food-producing animals has been banned in many regions, including the European Union.[1] Monitoring for AMOZ is therefore critical for food safety. The Enzyme-Linked Immunosorbent Assay (ELISA) is a high-throughput and cost-effective method for screening AMOZ residues.[2]

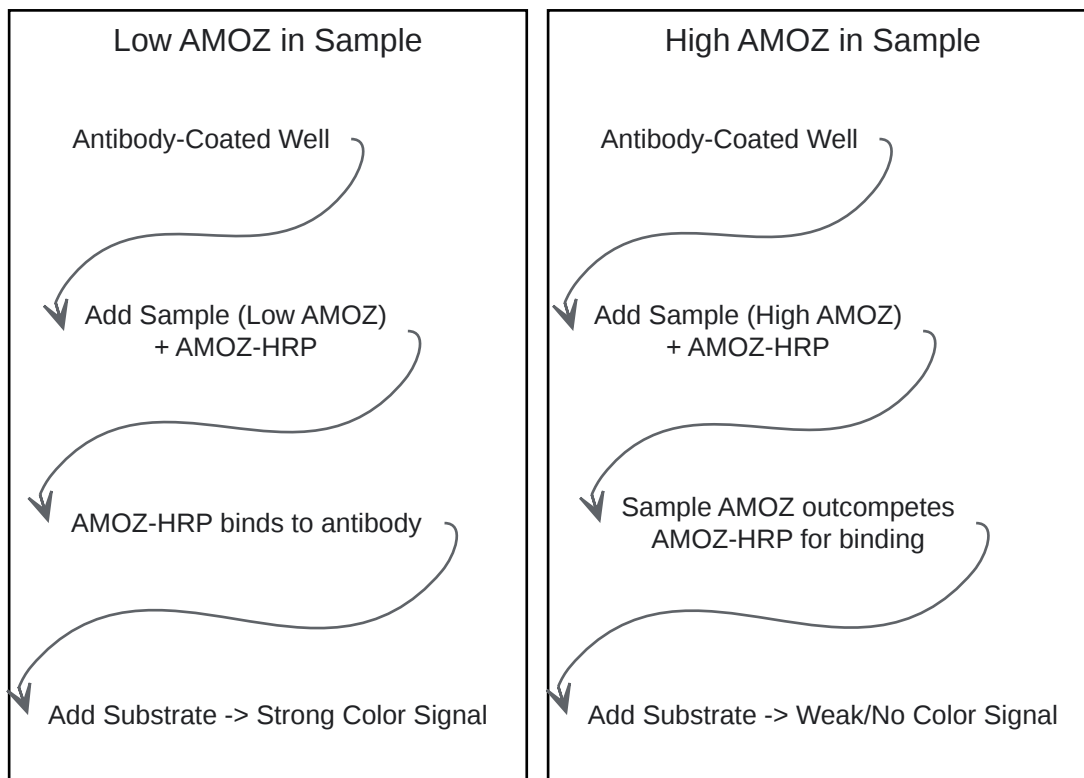
This guide provides a comprehensive, step-by-step protocol for the development of a competitive ELISA for the detection of AMOZ. The competitive format is ideal for small molecules like AMOZ, where the signal generated is inversely proportional to the concentration of AMOZ in the sample.[1] These protocols are intended for researchers, scientists, and drug development professionals aiming to establish a robust and reliable AMOZ immunoassay.

## Overall AMOZ Immunoassay Development Workflow

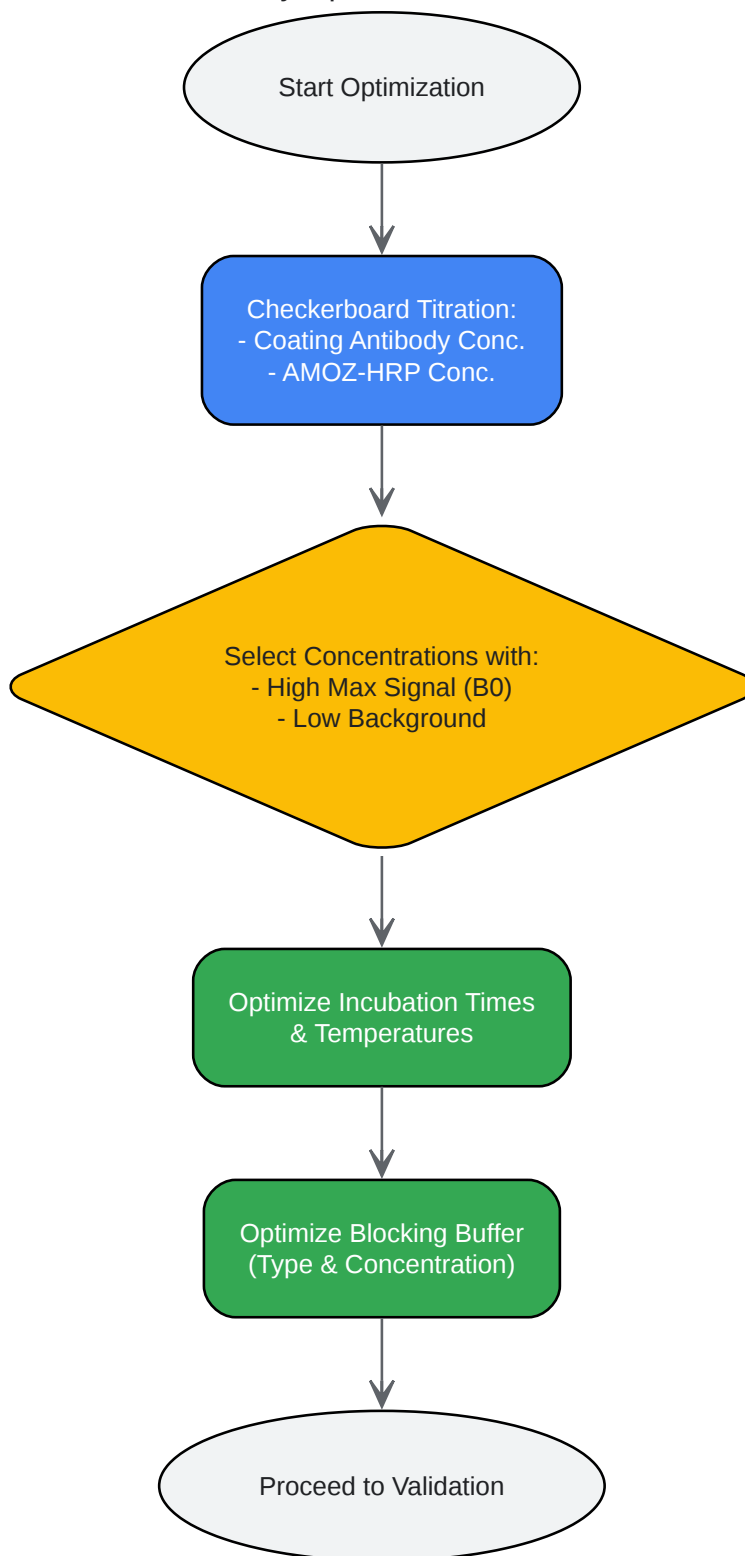




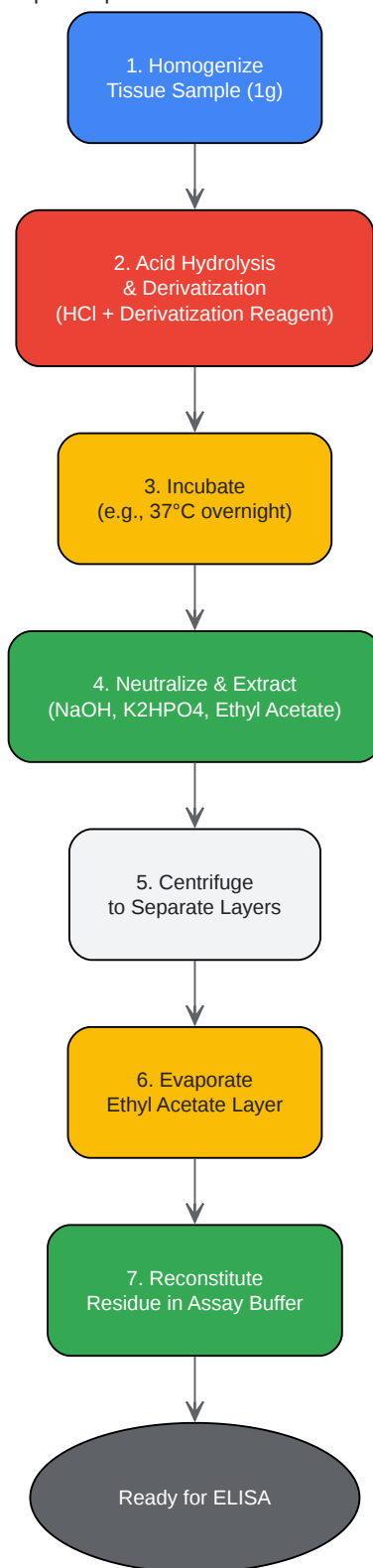
## Principle of Direct Competitive ELISA for AMOZ



## Assay Optimization Flow



## Tissue Sample Preparation Workflow for AMOZ Analysis

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## References

- 1. food.r-biopharm.com [food.r-biopharm.com]
- 2. mdpi.com [mdpi.com]
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